

Discovery and history of N-(3-Aminophenyl)-2-ethoxyacetamide

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Compound of Interest

Compound Name: *N*-(3-Aminophenyl)-2-ethoxyacetamide

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An In-depth Technical Guide to N-(3-Aminophenyl)acetamide

Disclaimer: Initial searches for "**N-(3-Aminophenyl)-2-ethoxyacetamide**" did not yield any specific information regarding its discovery, synthesis, or history. It is likely that this compound is not well-documented in publicly available scientific literature. This guide will instead provide a comprehensive overview of the closely related and well-documented compound, N-(3-Aminophenyl)acetamide, also known as 3'-Aminoacetanilide.

Introduction

N-(3-Aminophenyl)acetamide, a derivative of acetanilide, is an important organic compound with the chemical formula $C_8H_{10}N_2O$. It serves as a crucial intermediate in the synthesis of various dyes and has applications in the pharmaceutical industry. This technical guide provides a detailed account of its discovery, historical context, chemical properties, synthesis protocols, and known applications, tailored for researchers, scientists, and professionals in drug development.

Discovery and History

N-(3-Aminophenyl)acetamide was first synthesized in the early 20th century during broader investigations into aromatic amides and their derivatives.^[1] While a specific individual or date

for its discovery is not widely credited, its synthesis and properties became part of the growing body of knowledge on organic chemistry during that period. Historically, its primary significance has been as a precursor in the manufacturing of azo dyes and other fine chemicals.^[1] More recently, derivatives of aminoacetanilides have garnered interest in medicinal chemistry for their potential therapeutic applications.

Chemical and Physical Properties

N-(3-Aminophenyl)acetamide is a gray to light brown crystalline solid at room temperature.^{[2][3]} It is soluble in water to a degree of 1-5 g/100 mL at 24°C.^[2] A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ N ₂ O	^{[2][3]}
Molecular Weight	150.18 g/mol	^{[2][3]}
Melting Point	86-88 °C	^[2]
Boiling Point	388.9 °C at 760 mmHg	^[2]
Density	1.203 g/cm ³	^[2]
Flash Point	189 °C	^[2]
Water Solubility	1-5 g/100 mL at 24 °C	^[2]
LogP	1.88140	^[2]
pKa	14.82 ± 0.70 (Predicted)	^[2]

Synthesis of N-(3-Aminophenyl)acetamide

The primary method for synthesizing N-(3-Aminophenyl)acetamide is through the acylation of m-phenylenediamine. This can be achieved using either acetic acid or acetic anhydride.

Experimental Protocol: Acylation using Acetic Acid

This protocol is based on a commonly described industrial synthesis method.^{[1][3]}

Materials:

- m-Phenylenediamine
- 30% Hydrochloric acid
- Acetic acid
- Refined salt
- Water
- Reaction vessel with stirring capability
- Filtration apparatus

Procedure:

- Dissolve m-phenylenediamine in water in the reaction vessel.
- Add 30% hydrochloric acid and stir the mixture for 30 minutes.
- Add acetic acid to the reaction mixture.
- Control the reaction temperature at 40°C and continue stirring for 1 hour.
- Add refined salt to salt out the product.
- Filter the resulting precipitate.
- Neutralize the filtered product to obtain N-(3-Aminophenyl)acetamide.

Experimental Protocol: Acylation using Acetic Anhydride

An alternative method involves the use of acetic anhydride as the acylating agent.[\[1\]](#)[\[3\]](#)

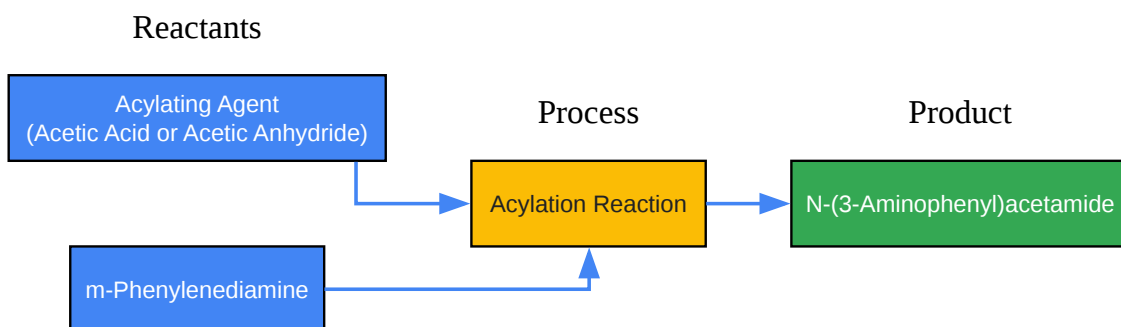
Materials:

- m-Phenylenediamine
- Acetic anhydride
- Appropriate solvent (e.g., dichloromethane)
- Reaction vessel with stirring capability
- Purification apparatus (e.g., for crystallization or chromatography)

Procedure:

- Dissolve m-phenylenediamine in a suitable solvent in the reaction vessel.
- Slowly add acetic anhydride to the solution while stirring.
- Control the reaction temperature as needed (the reaction is often exothermic).
- After the reaction is complete (monitor by TLC or other appropriate method), the product can be isolated.
- Purify the crude product by crystallization or column chromatography to yield pure N-(3-Aminophenyl)acetamide.

A generalized workflow for the synthesis of N-(3-Aminophenyl)acetamide is depicted in the following diagram.



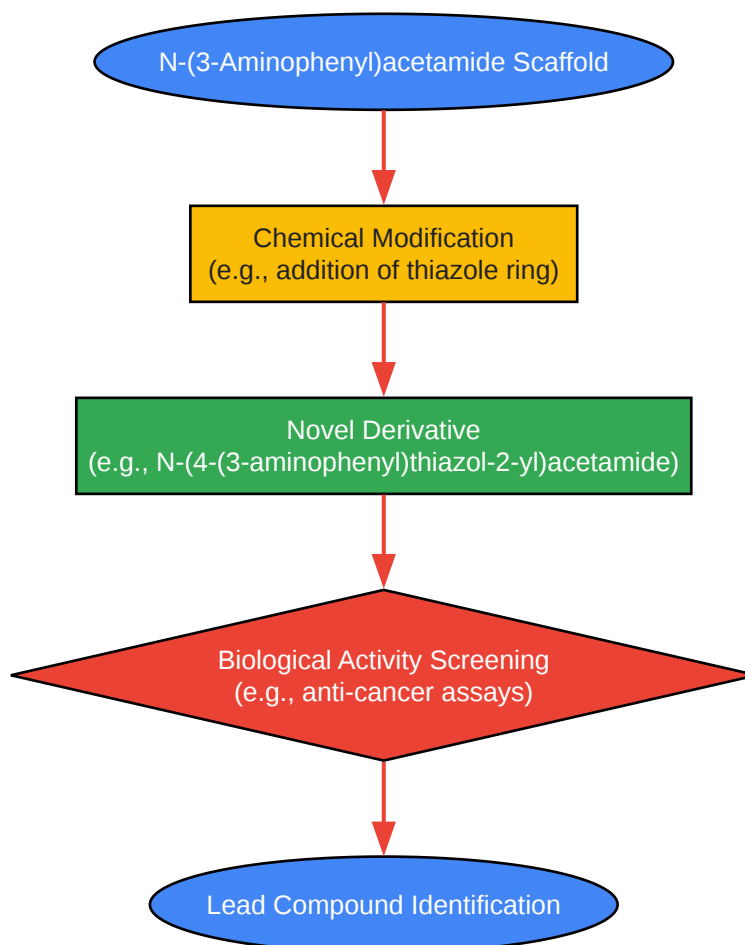
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Caption: General synthesis workflow for N-(3-Aminophenyl)acetamide.

Applications and Areas of Research

N-(3-Aminophenyl)acetamide is primarily used as an intermediate in the synthesis of dyes, particularly reactive and disperse dyes.[3][4] It is a starting material for compounds like Reactive Yellow K-RN.[4]

In the realm of pharmaceutical research, while N-(3-Aminophenyl)acetamide itself is not a prominent therapeutic agent, its structural motif is found in more complex molecules with biological activity. For instance, research has been conducted on N-(4-(3-aminophenyl)thiazol-2-yl)acetamide derivatives as potential anti-cancer agents, showing activity against both sensitive and resistant cancer cell lines.[5] These studies highlight the utility of the aminophenyl acetamide scaffold in the design of novel therapeutic compounds. The logical relationship for the development of such derivatives is outlined below.



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Caption: Logical workflow for the development of therapeutic derivatives.

Conclusion

N-(3-Aminophenyl)acetamide is a foundational chemical with a history rooted in the development of industrial dyes. While not a major pharmaceutical product in itself, its structure serves as a valuable building block for the synthesis of more complex molecules with potential therapeutic applications, particularly in oncology. The straightforward synthesis of N-(3-Aminophenyl)acetamide ensures its continued availability for both industrial and research purposes. Further exploration of its derivatives may lead to the discovery of novel bioactive compounds.

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